

# Technical Guide: Shelf Life and Recommended Storage of Basic Red 18:1

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Basic red 18:1*

Cat. No.: *B15554426*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the recommended storage conditions and shelf life for the cationic azo dye, **Basic Red 18:1**. Adherence to these guidelines is crucial for maintaining the integrity, stability, and performance of the compound in research and development applications.

## Quantitative Data Summary

The following table summarizes the key storage and stability parameters for **Basic Red 18:1** based on available safety data sheets and supplier information.

Parameter	Recommendation	Source(s)
Physical Form	Powder	[1][2][3]
Shelf Life	2 years	[1][2]
Storage Temperature	Cool, dry place.[4][5] For solutions, long-term storage at 2-8°C is recommended.[6]	[4][5][6]
Storage Atmosphere	Dry, well-ventilated area.[1][4]	[1][4]
Container	Tightly closed, light-resistant container.[4][5]	[4][5]
Chemical Stability	Stable under normal temperatures and pressures. [5] However, some sources indicate no available data on chemical stability.[4]	[4][5]
Conditions to Avoid	Incompatible materials, excess heat, strong oxidants, dust formation, and moisture.[4][5]	[4][5]
Incompatible Materials	Strong oxidizing agents, strong reducing agents.[5] Store apart from foodstuff containers.[4]	[4][5]

## Experimental Protocols

Detailed experimental protocols for determining the shelf life and stability of **Basic Red 18:1** are not extensively published in the public domain. The stability information provided by manufacturers is typically derived from internal standard operating procedures, which are often proprietary.

Generally, stability testing for a chemical compound like **Basic Red 18:1** would involve subjecting the substance to a range of environmental conditions over a predetermined period. Key parameters that would be monitored include:

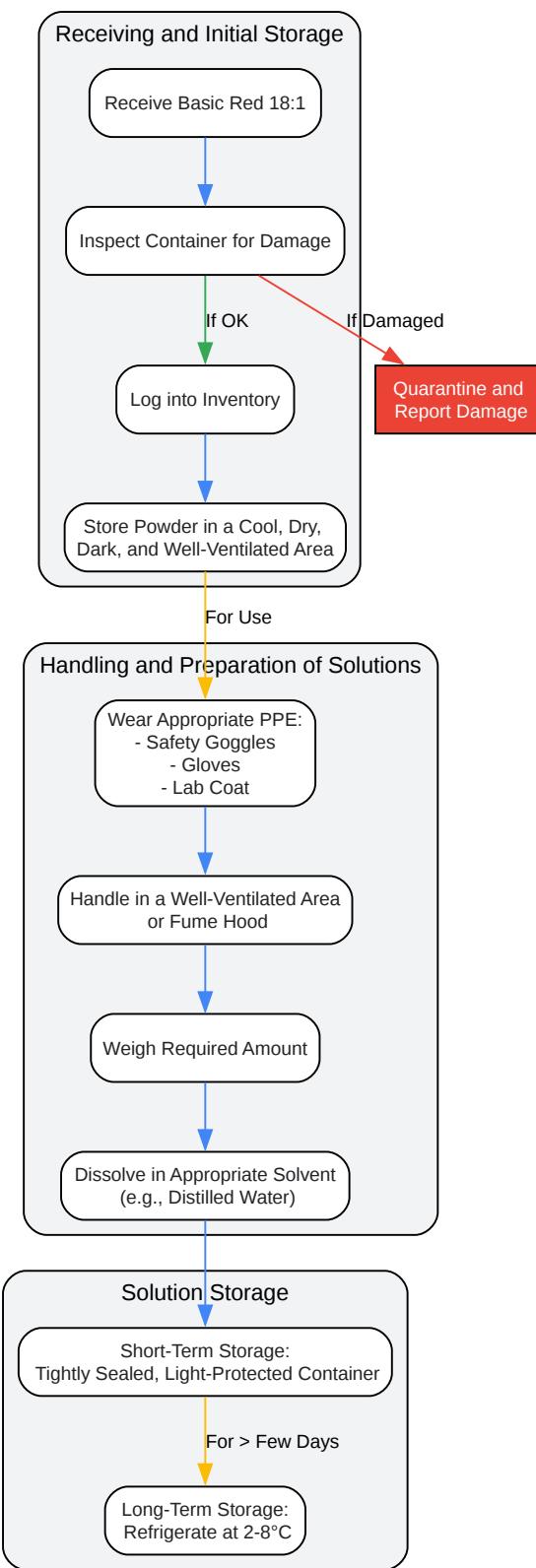
- Appearance and Physical Properties: Color, clarity (for solutions), and morphology.
- Purity: Assessed using techniques such as High-Performance Liquid Chromatography (HPLC) to detect and quantify any degradation products.
- Spectroscopic Properties: Changes in the UV-Visible absorption spectrum can indicate degradation of the chromophore.

A generalized workflow for a stability study would follow these steps:

- Initial Characterization: The pristine compound is fully characterized to establish baseline data for purity, appearance, and spectral properties.
- Sample Storage: Aliquots of the compound are stored under various conditions (e.g., different temperatures, humidity levels, and light exposures).
- Time-Point Analysis: At regular intervals, samples from each storage condition are withdrawn and re-analyzed.
- Data Evaluation: The data collected at each time point is compared to the initial baseline to determine the rate and nature of any degradation.

## Recommended Storage and Handling Workflow

The following diagram illustrates the recommended workflow for the proper storage and handling of **Basic Red 18:1** to ensure its stability and minimize safety risks.

[Click to download full resolution via product page](#)

Caption: Recommended workflow for receiving, storing, and handling **Basic Red 18:1**.

This guide is intended to provide a summary of the available information on the shelf life and storage of **Basic Red 18:1**. For detailed safety and handling procedures, always refer to the specific Safety Data Sheet (SDS) provided by the manufacturer.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. colorkem.com [colorkem.com]
- 2. 14097-03-1 | Basic Red 18 cationic red gtl | Colorcom Group [colorcominternational.com]
- 3. Basic red 18:1 - Cationic red 18:1 - Cationic red GTLN from Emperor Chem [emperordye.com]
- 4. echemi.com [echemi.com]
- 5. cncolorchem.com [cncolorchem.com]
- 6. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Technical Guide: Shelf Life and Recommended Storage of Basic Red 18:1]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b15554426#shelf-life-and-recommended-storage-conditions-for-basic-red-18-1>

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)